Application Notes and Protocols: Assessing OM-89 Efficacy in Antibiotic-Resistant UTI Models

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Compound of Interest

Compound Name:	*OM 89*
CAS No.:	*117989-72-7*
Cat. No.:	*B1166395*

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Introduction

The rise of antibiotic-resistant uropathogens presents a significant challenge in the management of urinary tract infections (UTIs), particularly recurrent UTIs (rUTIs). OM-89 (Uro-Vaxom®), an oral immunomodulatory agent derived from 18 strains of Escherichia coli, has emerged as a promising non-antibiotic prophylactic strategy.[1][2][3] Recent studies have elucidated a dual mechanism of action for OM-89, revealing its ability to not only modulate the host immune response but also to directly reprogram bladder epithelial cells to enhance the clearance of intracellular bacteria, a key factor in rUTI pathogenesis.[4][5] This document provides detailed methodologies for assessing the efficacy of OM-89 in preclinical models of antibiotic-resistant UTIs, focusing on its synergistic effects with antibiotics.

Mechanism of Action: A Dual Approach

OM-89's efficacy stems from two primary mechanisms:

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- Immunomodulation: OM-89 stimulates both innate and adaptive immunity.[6][7] It activates macrophages and dendritic cells, enhances lymphocyte activity, and increases the production of immunoglobulins such as IgA and IgG.[1][3][8][9] This systemic and mucosal immune enhancement helps to prevent bacterial colonization and infection. The activation of immune cells is likely mediated through Toll-like receptors (TLRs), particularly TLR4 and to a lesser extent, TLR2.[8]

- Epithelial Reprogramming: Groundbreaking research using bladder organoid models has shown that OM-89 directly targets urothelial cells.[4][5] It enhances the intrinsic antimicrobial properties of these cells by:

  - Increasing Lysosomal Activity: OM-89 promotes the acidification of lysosomes and boosts the activity of cathepsins, leading to more efficient degradation of intracellular bacteria.[4][5]

  - Enhancing Antibiotic Uptake: Unexpectedly, OM-89 has been found to increase the uptake of antibiotics by bladder epithelial cells.[4][5] This increases the intracellular concentration of the antibiotic, thereby enhancing its potency against otherwise protected intracellular bacterial reservoirs. This effect has been observed across different antibiotic classes.[4]

This dual action makes OM-89 a compelling candidate for combination therapy, especially in the context of antibiotic resistance where enhancing the efficacy of existing antibiotics is a critical goal.

Data Presentation: Summary of Quantitative Data

The following tables summarize key quantitative findings from preclinical studies assessing OM-89's efficacy.

Table 1: Efficacy of OM-89 in Combination with Antibiotics in a Mouse Model of Spontaneous Recurrent UTI

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Treatment Group	Percentage Reduction in Recurrence Events	Reference
Trimethoprim/Sulfamethoxypyridazine (TMP-SMX)	Baseline	[10]
TMP-SMX + OM-89	67%	[10]
Fosfomycin	Baseline	[10]
Fosfomycin + OM-89	100%	[10]

Table 2: Effect of OM-89 on Intracellular Uropathogenic E. coli (UPEC) in Murine Bladder Organoids

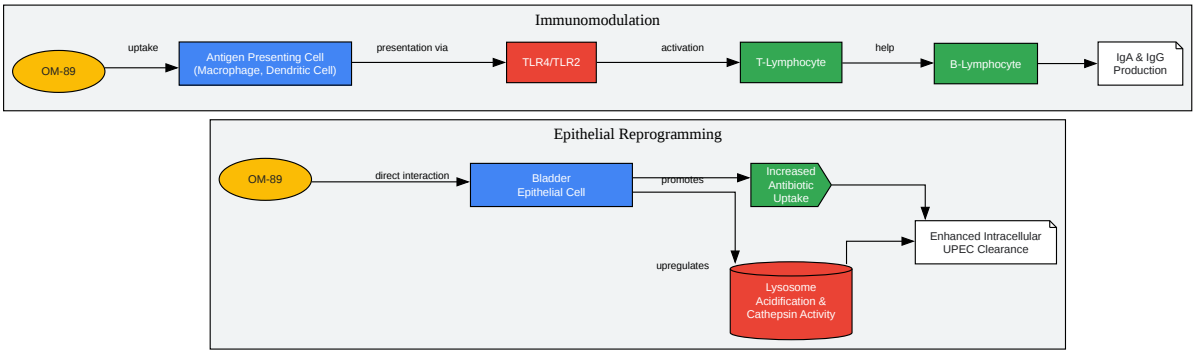
Treatment Condition	Outcome Measure	Result	Reference
UPEC Infection + Ampicillin	Bacterial Regrowth (10h post-treatment)	Baseline	[4][5]
UPEC Infection + Ampicillin + OM-89	Bacterial Regrowth (10h post-treatment)	Significant Reduction	[4][5]
UPEC Infection + Ampicillin	Bacterial Killing (7h post-treatment)	Baseline	[4][5]
UPEC Infection + Ampicillin + OM-89	Bacterial Killing (7h post-treatment)	Enhanced Killing	[4][5]
UPEC Infection + Fosfomycin	Bacterial Regrowth (10h post-treatment)	Baseline	[4]
UPEC Infection + Fosfomycin + OM-89	Bacterial Regrowth (10h post-treatment)	Significant Reduction	[4]
UPEC Infection + TMP-SMX	Bacterial Regrowth (10h post-treatment)	Baseline	[4]
UPEC Infection + TMP-SMX + OM-89	Bacterial Regrowth (10h post-treatment)	Significant Reduction	[4]

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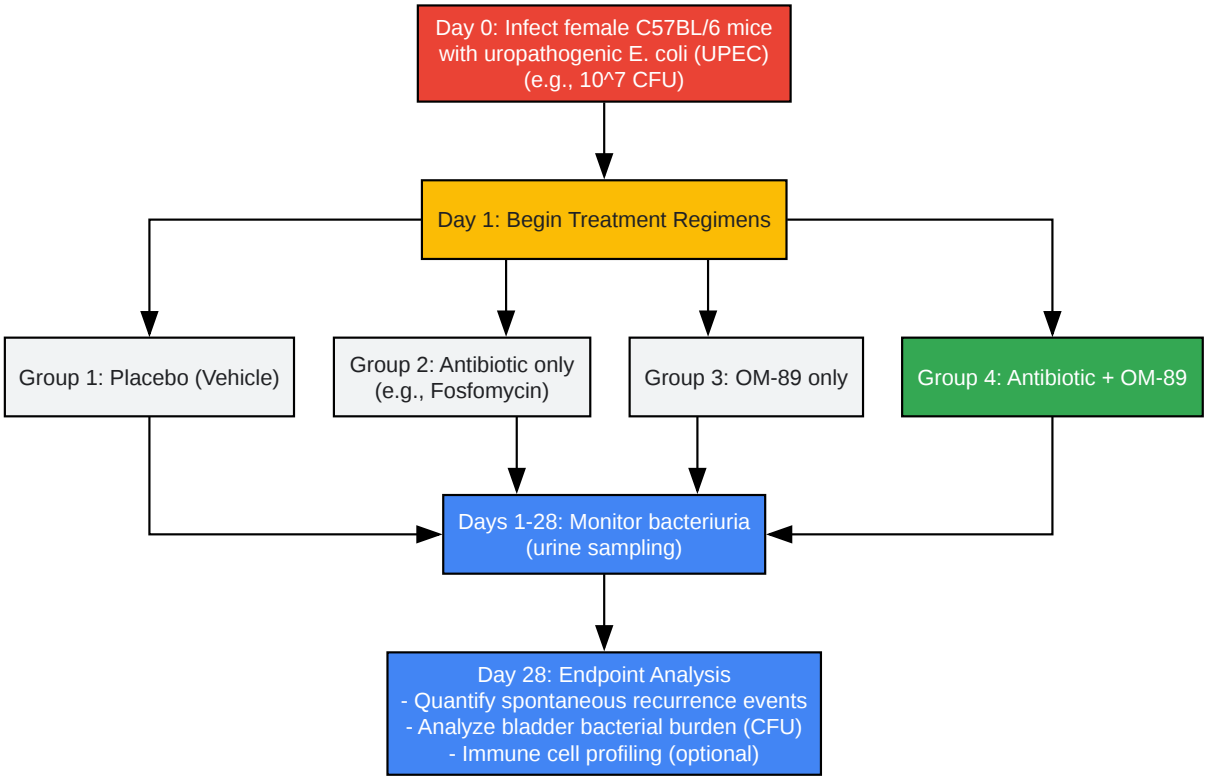
Mandatory Visualizations

Signaling Pathways and Cellular Mechanisms

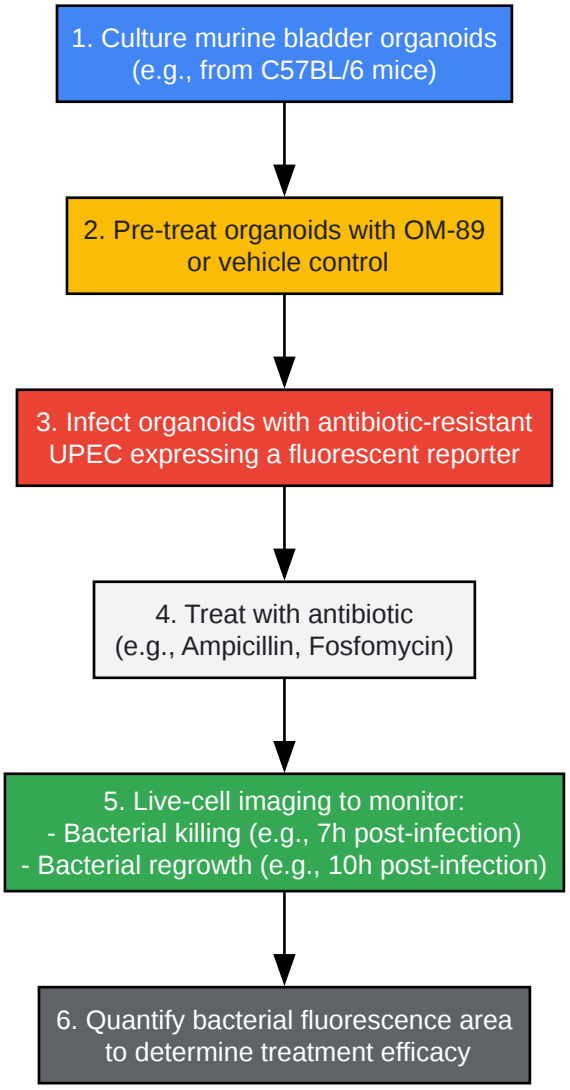
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